

# Application Note: Determination of Daminozide Residues by Gas Chromatography-Mass Spectrometry (GC-MS)

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## Compound of Interest

Compound Name: *Daminozide-d4*

Cat. No.: *B10855961*

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## Abstract

This application note details a robust and sensitive method for the determination of daminozide in various matrices using gas chromatography-mass spectrometry (GC-MS). Daminozide, a plant growth regulator, is not amenable to direct GC-MS analysis due to its low volatility and thermal instability. The described protocol is based on the alkaline hydrolysis of daminozide to unsymmetrical dimethylhydrazine (UDMH), followed by derivatization to a more volatile and stable compound suitable for GC-MS analysis. This method is applicable to a wide range of sample types, including agricultural products and processed foods, and is intended for use by researchers, scientists, and professionals in drug development and food safety.

## Introduction

Daminozide is a systemic plant growth regulator used to control the size and shape of various ornamental plants and to improve the quality of certain fruit crops. Due to potential health concerns, its use on food crops has been significantly restricted in many countries. Consequently, sensitive and reliable analytical methods are required to monitor for daminozide residues in food and environmental samples. This application note provides a detailed protocol for the analysis of daminozide by GC-MS, a technique that offers high selectivity and sensitivity. The core of the method involves the conversion of daminozide to a stable derivative, allowing for accurate and precise quantification.

# Experimental Protocol

## Principle

The analytical method is based on the alkaline hydrolysis of daminozide to unsymmetrical dimethylhydrazine (UDMH). The volatile UDMH is then distilled from the sample matrix and derivatized with salicylaldehyde to form the stable salicylaldehyde dimethylhydrazone. This derivative is then extracted and analyzed by GC-MS in selected ion monitoring (SIM) mode for enhanced sensitivity and selectivity.[1][2] An internal standard is used for accurate quantification.

## Reagents and Materials

- Daminozide standard (99.5% purity)[2]
- Unsymmetrical dimethylhydrazine (UDMH) standard (98% purity)[2]
- Salicylaldehyde (reagent grade)[1]
- Aldrin (internal standard, 98% purity)
- Sodium hydroxide (50%, reagent grade)
- Toluene (residue grade)
- Methanol (HPLC grade)
- Acetone (reagent grade)
- n-Hexane (reagent grade)
- Glacial acetic acid (reagent grade)
- Sodium chloride (reagent grade)
- Distilled or deionized water
- Helium carrier gas (99.999% purity)

- Standard laboratory glassware
- Homogenizer (e.g., food processor)
- Distillation apparatus
- Heating mantle
- Vortex mixer
- Centrifuge
- Water bath
- GC-MS system with a capillary column (e.g., 25 m x 0.2 mm I.D., 0.33  $\mu$ m film thickness)

## Sample Preparation

- Homogenization: For solid samples such as fruits and vegetables, weigh a representative portion (e.g., 1 kg of apples) and homogenize in a food processor for two minutes. For powdered samples like tea, use a pre-determined weight (e.g., 5.00 g).
- Sub-sampling: Weigh a 50 g subsample of the homogenate into a distillation flask.

## Hydrolysis and Distillation

- Add 20  $\mu$ L of salicylaldehyde to a 50 mL centrifuge tube which will serve as the distillate receiver.
- To the 50 g sample in the distillation flask, add a suitable amount of water and 25 mL of 50% NaOH.
- Connect the flask to the distillation apparatus and place the receiving centrifuge tube under the condenser adapter.
- Heat the flask and distill the UDMH from the sample matrix. Collect the distillate in the centrifuge tube containing salicylaldehyde.
- After distillation is complete, remove the centrifuge tube.

## Derivatization and Extraction

- Add approximately 40  $\mu\text{L}$  of glacial acetic acid to the collected distillate, stopper the tube, and mix well using a vortex mixer. The pH should be between 4 and 5.
- Heat the centrifuge tube in a water bath at 50°C for 90 minutes to facilitate the derivatization reaction.
- Cool the tube and add 2 mL of saturated NaCl solution.
- Pipette 2 mL of toluene into the tube and mix vigorously for 1 minute using a vortex mixer to extract the salicylaldehyde dimethylhydrazone derivative.
- Centrifuge to separate the layers.
- Transfer the upper toluene layer to a clean vial. Add a known amount of internal standard (e.g., 5  $\mu\text{L}$  of 50  $\mu\text{g}/\text{mL}$  Aldrin).
- The sample is now ready for GC-MS analysis.

## GC-MS Analysis

- Gas Chromatograph: Agilent 7890B GC or equivalent
- Mass Spectrometer: Agilent 7010B triple quadrupole MS or equivalent
- Column: 25 m x 0.2 mm I.D., 0.33  $\mu\text{m}$  film thickness, Ultra 1 or equivalent
- Injection Volume: 1  $\mu\text{L}$ , splitless mode
- Inlet Temperature: 250°C
- Oven Temperature Program:
  - Initial temperature: 70°C, hold for 2 minutes
  - Ramp 1: 25°C/min to 150°C
  - Ramp 2: 8°C/min to 280°C, hold for 2 minutes

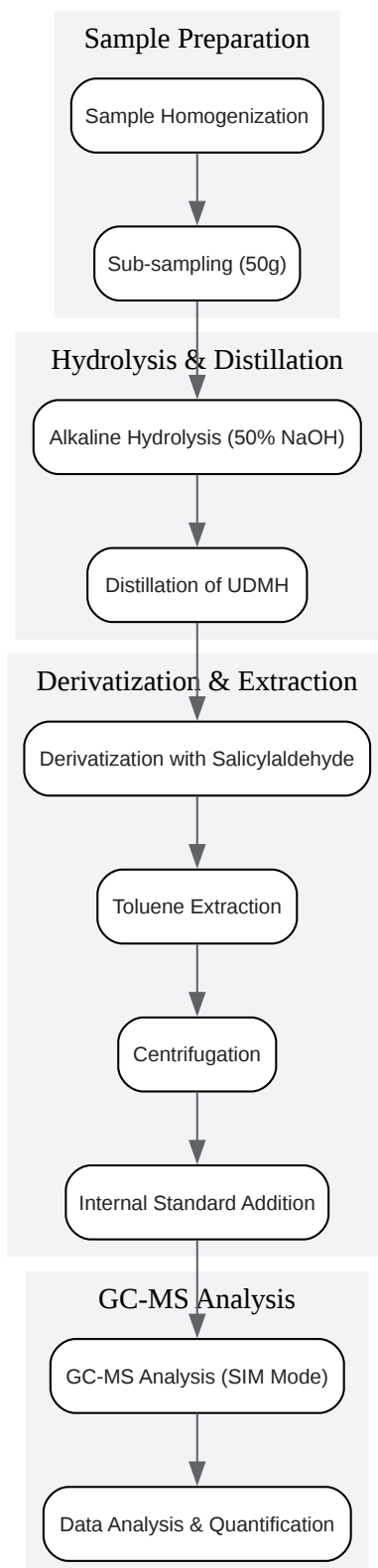
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Transfer Line Temperature: 300°C
- Ion Source Temperature: 280°C
- Ionization Mode: Electron Impact (EI)
- Acquisition Mode: Selected Ion Monitoring (SIM)
  - Daminozide derivative (UDMH-salicylaldehyde): m/z 164 (molecular ion), 120, 134
  - Internal Standard (Aldrin): m/z 263, 265, 261

## Quantitative Data

The following table summarizes the quantitative data obtained from various studies using GC-MS for the determination of daminozide.

Parameter	Matrix	Value	Reference
Limit of Detection (LOD)	High-protein food products	0.01 ppm	
Limit of Quantitation (LOQ)	High-protein food products	0.1 ppm	
Analytical Range	Apples	0.04 to 0.20 µg/g	
Recovery	Peanuts and peanut butter (spiked at 0.1-2 ppm)	≥ 90%	
Recovery	Apples (spiked sample)	91 ± 33%	
Reproducibility (RSD)	Food matrix dependent	up to 26%	
Linearity (Correlation Coefficient)	Standard curve	≥ 0.99	

## Experimental Workflow



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## References

- 1. Gas chromatographic/mass spectrometric determination of daminozide in high protein food products - PubMed [pubmed.ncbi.nlm.nih.gov]
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